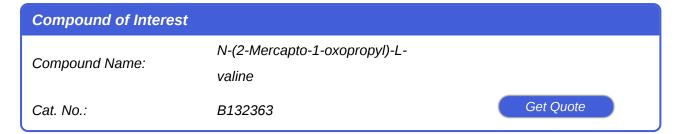


N-(2-Mercapto-1-oxopropyl)-L-valine molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025



Technical Guide: N-(2-Mercapto-1-oxopropyl)-L-valine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the chemical properties of N-(2-Mercapto-1-oxopropyl)-L-valine.

Chemical Identity and Properties

N-(2-Mercapto-1-oxopropyl)-L-valine is a derivative of the amino acid L-valine.[1] It is structurally characterized by a 2-mercapto-1-oxopropyl group attached to the amino nitrogen of L-valine.[1] This compound is also recognized as a valine analog of Tiopronin and has applications as an antidote for heavy metal poisoning.[2][3]

The fundamental chemical properties of **N-(2-Mercapto-1-oxopropyl)-L-valine** are summarized in the table below.



Property	Value
Molecular Formula	C8H15NO3S[2][3][4][5]
Molecular Weight	205.27 g/mol [2][3][4][5]
IUPAC Name	(2S)-3-methyl-2-(2- sulfanylpropanoylamino)butanoic acid[1][2]
CAS Number	1313496-16-0[1][4][5]

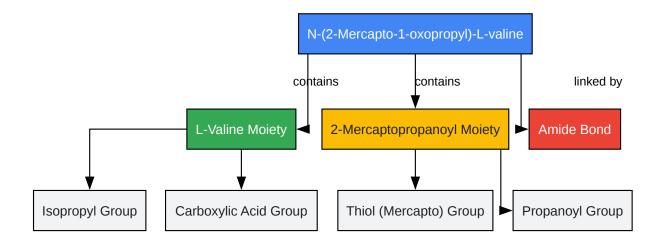
Experimental Protocols

1-oxopropyl)-L-valine would be presented in this section. This would include, but not be limited to, methodologies for Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) to confirm the structure and purity of the compound.

(Note: Specific experimental data is not available in the provided context.)

Molecular Structure and Logical Relationships

The structural components of **N-(2-Mercapto-1-oxopropyl)-L-valine** can be visualized as the combination of two primary moieties: an L-valine residue and a 2-mercaptopropanoyl group. The following diagram illustrates this logical relationship.





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Caption: Logical breakdown of **N-(2-Mercapto-1-oxopropyl)-L-valine**.

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